

# A Comparative Guide to the Reactivity of Thallium(I) Nitrite and Sodium Nitrite

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## Compound of Interest

Compound Name: THALLIUM(I)NITRITE

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This guide provides a comparative analysis of the chemical reactivity of thallium(I) nitrite ( $\text{TlNO}_2$ ) and sodium nitrite ( $\text{NaNO}_2$ ). While sodium nitrite is a well-characterized and widely utilized compound, data on thallium(I) nitrite is less abundant. This document synthesizes available information to offer a comparative perspective on their properties and reactivity, supported by general chemical principles and available experimental data.

## Introduction

Sodium nitrite is an inorganic salt extensively used in various industrial applications, including as a food preservative, a corrosion inhibitor, and a key reagent in the synthesis of organic compounds.<sup>[1]</sup> Its reactivity is well-documented, particularly its role in diazotization reactions and its thermal decomposition characteristics.

Thallium(I) nitrite is a less common inorganic salt. Thallium and its compounds are known for their high toxicity, which limits their widespread use. However, understanding the properties of thallium(I) nitrite is crucial for researchers working with thallium compounds and for a comprehensive understanding of the trends in reactivity within metal nitrites.

## Physical and Chemical Properties: A Comparative Overview

A summary of the key physical and chemical properties of thallium(I) nitrite and sodium nitrite is presented in Table 1.

Property	Thallium(I) Nitrite (TlNO <sub>2</sub> )	Sodium Nitrite (NaNO <sub>2</sub> )
Molar Mass	250.39 g/mol	69.00 g/mol [1]
Appearance	Yellow cubic crystals	White to slightly yellowish crystalline powder[1]
Melting Point	186 °C	271 °C[1]
Decomposition Temperature	186 °C	>320 °C[1]
Solubility in Water	32.1 g/100 g at 25 °C; 95.8 g/100 g at 98 °C	84.8 g/100 mL at 25 °C[1]
Standard Molar Enthalpy of Formation (ΔfH°)	-142 kJ/mol	-358.7 kJ/mol

## Reactivity Profile

### Thermal Stability and Decomposition

**Sodium Nitrite:** Sodium nitrite is thermally stable, melting at 271 °C and decomposing at temperatures above 320 °C.[1] In the presence of air, its decomposition yields sodium oxide (Na<sub>2</sub>O), nitric oxide (NO), and nitrogen dioxide (NO<sub>2</sub>).[1] The decomposition pathway is a critical consideration in its industrial applications, particularly in high-temperature processes.

**Thallium(I) Nitrite:** Thallium(I) nitrite exhibits significantly lower thermal stability, with a reported melting and decomposition temperature of 186 °C. While specific, detailed studies on its decomposition products are limited, it is anticipated that upon heating, it would decompose to thallium(I) oxide (Tl<sub>2</sub>O) and oxides of nitrogen, analogous to other metal nitrites. The lower decomposition temperature suggests a weaker Tl-NO<sub>2</sub> bond compared to the Na-NO<sub>2</sub> bond.

### Reactivity in Aqueous Solution

**Sodium Nitrite:** In aqueous solution, sodium nitrite dissolves to produce the sodium cation (Na<sup>+</sup>) and the nitrite anion (NO<sub>2</sub><sup>-</sup>). The nitrite ion can act as both a weak base and a

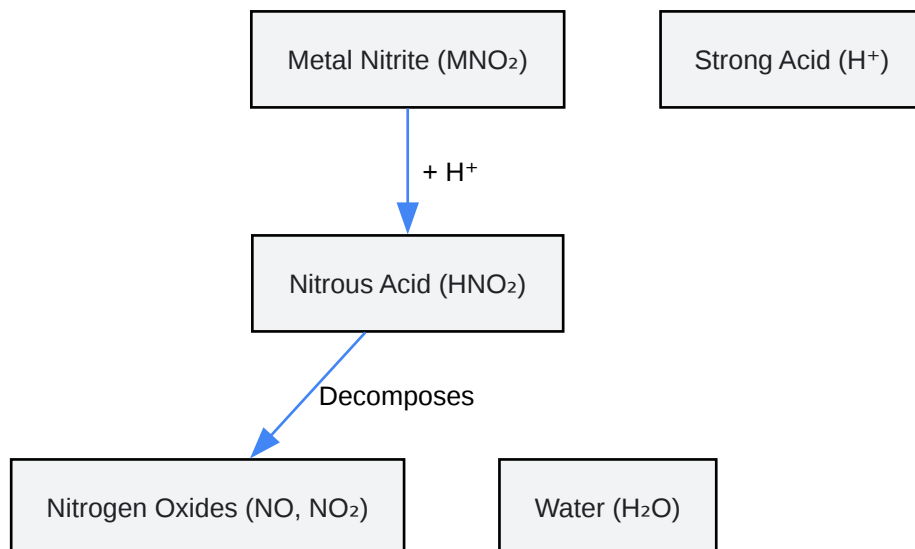
nucleophile. In acidic solutions, it forms nitrous acid ( $\text{HNO}_2$ ), which is a key intermediate in diazotization reactions for the synthesis of azo dyes.

Thallium(I) Nitrite: Thallium(I) nitrite is also soluble in water, dissociating into the thallium(I) cation ( $\text{Tl}^+$ ) and the nitrite anion ( $\text{NO}_2^-$ ). The chemical behavior of the nitrite ion is expected to be similar to that in a sodium nitrite solution. However, the presence of the  $\text{Tl}^+$  ion introduces distinct chemical properties. The standard electrode potential for the  $\text{Tl}^+/\text{Tl}$  couple (-0.34 V) is significantly different from that of the  $\text{Na}^+/\text{Na}$  couple (-2.71 V), indicating that  $\text{Tl}^+$  is much easier to reduce than  $\text{Na}^+$ . This suggests that thallium(I) nitrite may have different redox properties in solution compared to sodium nitrite.

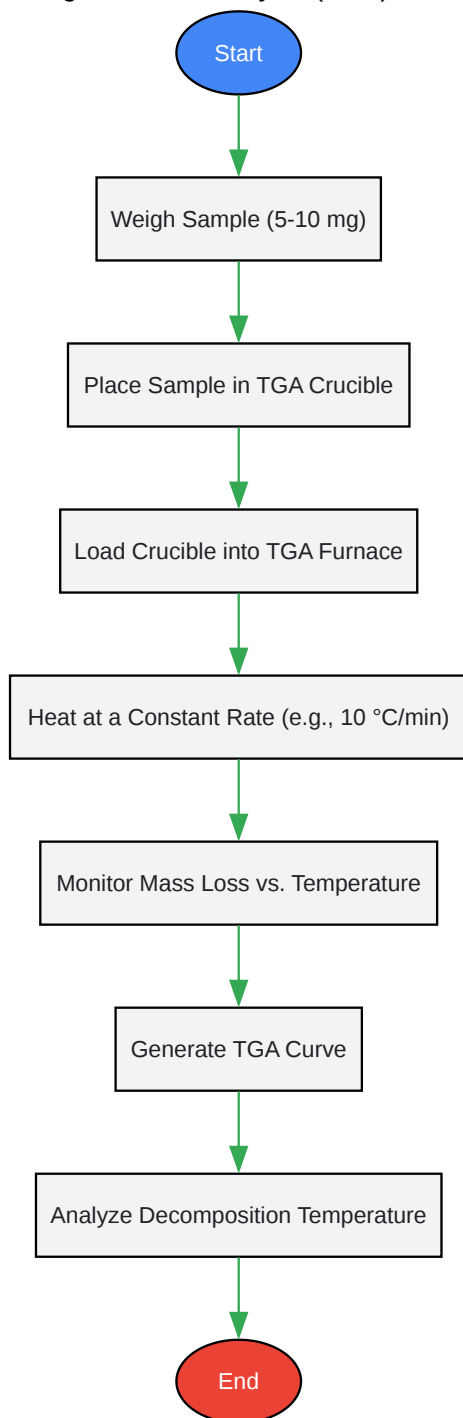
## Reactivity with Acids

Both sodium nitrite and thallium(I) nitrite are expected to react with strong acids to produce nitrous acid ( $\text{HNO}_2$ ). This unstable acid can then decompose to form nitric oxide ( $\text{NO}$ ) and nitrogen dioxide ( $\text{NO}_2$ ).

## Reaction of Metal Nitrites with Strong Acid



## Thermogravimetric Analysis (TGA) Workflow

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## References

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